

# Robinin in Experimental Research: Context & Protocols

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Robinin

CAS No.: 301-19-9

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**Robinin** is a flavonoid glycoside studied for its cardioprotective effects. The provided contexts do not detail its extraction process but describe its application in *in vivo* and *in vitro* experimental models [1] [2].

The table below summarizes key experimental parameters from recent studies:

Study Aspect	Details from <i>In Vivo</i> Model (Hypercholesterolemic Rats) [1]	Details from <i>In Vitro</i> Model (H9c2 Cardiomyocytes) [2]
Robinin Source & Purity	Purity $\geq$ 90.0% (HPLC)	Procured from Sigma-Aldrich [2].
Dosage/Concentration	50 mg/kg body weight (orally administered)	50 $\mu$ g/mL (in cell culture medium) [2].
Treatment Duration	2 weeks	24-hour pre-treatment [2].
Vehicle/Solvent	Not explicitly stated in the provided text.	Dimethyl sulfoxide (DMSO) [2].
Induction of Injury	Myocardial Ischemia/Reperfusion (MI/RI) following 8 weeks of a 2% cholesterol diet.	100 $\mu$ M Isoproterenol (ISO) for 24 hours [2].

Study Aspect	Details from <i>In Vivo</i> Model (Hypercholesterolemic Rats) [1]	Details from <i>In Vitro</i> Model (H9c2 Cardiomyocytes) [2]
Key Findings	Activated Akt/GSK3 $\beta$ /Fyn pathway, enhancing Nrf2 antioxidant function [1].	Reduced oxidative stress, modulated ER stress, and inhibited apoptosis [2].

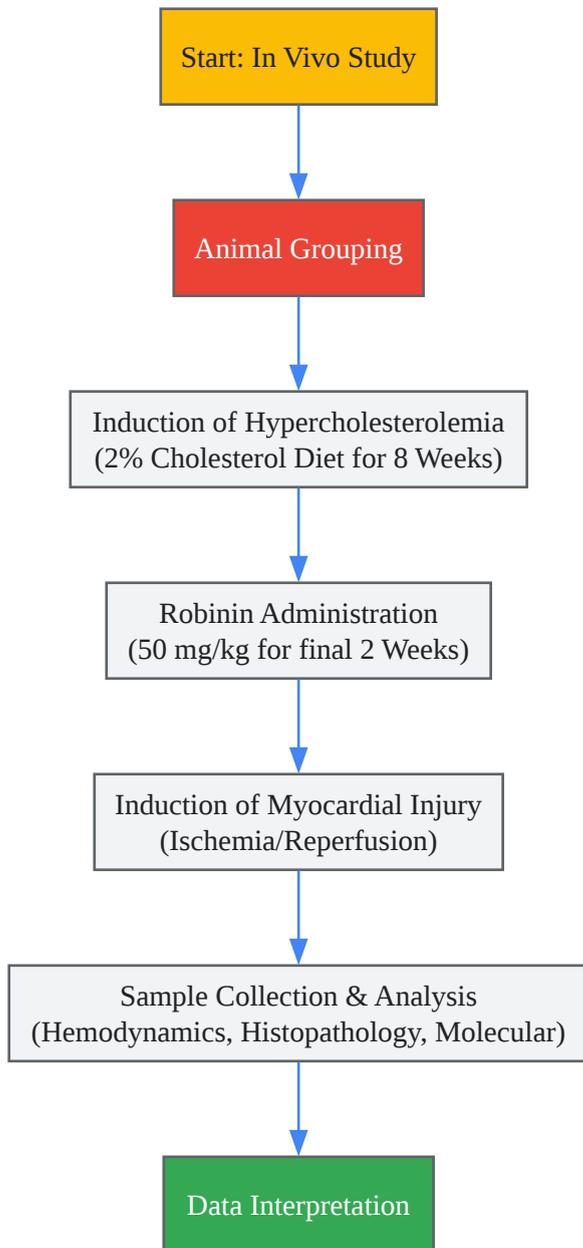
## Advanced Extraction Technique: Pulsed Electric Field (PEF)

While not specific to **robinin**, one study on rose hips (a known source of **robinin**) highlights **Pulsed Electric Field (PEF)** treatment as a method to enhance the extraction of bioactive compounds [3].

- **Principle:** PEF is a non-thermal technique that uses short, high-voltage pulses to permeabilize plant cell membranes, facilitating the release of intracellular compounds like polyphenols and carotenoids [3].
- **Demonstrated Efficacy:** In rose hip pulp, PEF treatment significantly improved the extraction yield of compounds like **lycopene** (0.029 mg/g DW in PEF-treated vs. 0.014 mg/g DW in control) [3]. This confirms the technology's potential for optimizing the recovery of valuable metabolites.
- **Application Note:** If your **robinin** source is plant-based, PEF could be a valuable strategy to investigate for overcoming low recovery problems.

## Detailed Experimental Protocol (In Vivo)

Below is a summarized workflow for a typical *in vivo* experiment investigating **robinin**'s effects, based on the provided study [1]. This can serve as a reference for standard procedures.



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## Suggested Troubleshooting & FAQs Framework

Since direct data on extraction problems is unavailable, here is a framework for your technical support center, based on common laboratory challenges and the information gathered.

## Frequently Asked Questions

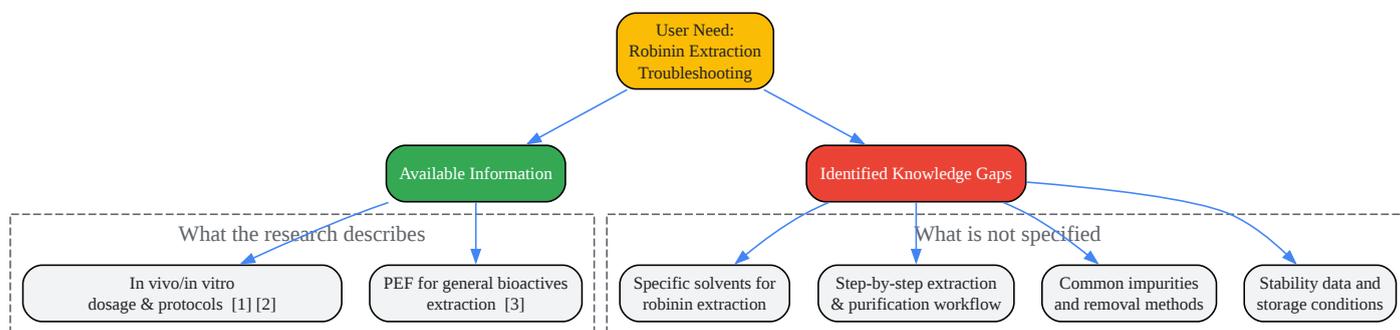
- **What is the typical purity of commercially available robinin for research?**
  - **Answer:** One study used **robinin** with a purity of  $\geq 90.0\%$  as confirmed by HPLC analysis [1].
- **What is a safe and effective dose of robinin for rodent studies?**
  - **Answer:** A dose of 50 mg/kg body weight has been used safely and effectively in rat models to demonstrate cardioprotective effects [1]. This dose was selected based on prior acute toxicity studies indicating an LD<sub>50</sub> greater than 1 g/kg in mice [1].
- **How is robinin prepared for *in vitro* cell culture studies?**
  - **Answer:** Research on H9c2 cardiomyocytes used a working concentration of 50  $\mu\text{g/mL}$ . **Robinin** was likely dissolved in DMSO first, as this was the solvent mentioned in the associated methods, and then diluted in the cell culture medium [2].

## Troubleshooting Guide

- **Problem: Low yield of bioactive compounds from plant material.**
  - **Potential Solution:** Investigate the use of **Pulsed Electric Field (PEF)** pre-treatment. This non-thermal technology has been proven to enhance the extraction of polyphenols and carotenoids from plant matrices like rose hips by disrupting cell walls [3].
- **Problem: Inconsistent results in animal models.**
  - **Checklist:**
    - **Confirm Diet and Induction Model:** Ensure the hypercholesterolemia model is properly established (e.g., 2% cholesterol diet for 8 weeks) before inducing myocardial injury [1].
    - **Verify Treatment Schedule:** Administer the compound for the specified duration (e.g., last 2 weeks of the diet in the cited study) [1].
    - **Standardize Injury Protocol:** The method of inducing ischemia/reperfusion injury must be consistent across all experimental subjects.

## Research-Gap Diagram

The following diagram visualizes the logical relationship between the available information and the identified gaps in your specific query.



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## References

1. Robinin decreases myocardial ischemia/reperfusion injury via ... [pmc.ncbi.nlm.nih.gov]
2. Robinin attenuates cardiac oxidative stress-induced ... [pmc.ncbi.nlm.nih.gov]
3. Enhancing Bioactive Compound Extraction from Rose Hips ... [mdpi.com]

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**Address:** Ontario, CA 91761, United States

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